

# Kelevan (CAS No. 4234-79-1): A Technical Guide

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## Compound of Interest

Compound Name: *Kelevan*

Cat. No.: *B1673382*

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## Executive Summary

**Kelevan** is an organochlorine insecticide, closely related to chlordecone (Kepone). This technical guide provides a comprehensive overview of **Kelevan**, focusing on its chemical and physical properties, synthesis, mechanism of action, toxicology, and the analytical methods for its detection. Due to its persistence and toxicological profile, primarily through its metabolic conversion to chlordecone, the use of **Kelevan** has been discontinued. This document consolidates available scientific data to serve as a resource for research and development professionals.

## Chemical and Physical Properties

**Kelevan** is a solid, white powder with low solubility in water but is readily soluble in many organic solvents.<sup>[1]</sup> Technical grade **Kelevan** typically contains 94-98% pure **Kelevan**, with chlordecone (0.1-2%) and inorganic salts (0.5-4.0%) as impurities.<sup>[1]</sup>

Property	Value	Reference
CAS Number	4234-79-1	[1]
Molecular Formula	C <sub>17</sub> H <sub>12</sub> Cl <sub>10</sub> O <sub>4</sub>	[1]
Molecular Weight	634.79 g/mol	[1]
IUPAC Name	ethyl 5-(1,2,3,4,6,7,8,9,10,10-decachloro-5-hydroxy-5-pentacyclo[5.3.0.0 <sup>2</sup> , <sup>6</sup> .0 <sup>3</sup> , <sup>9</sup> .0 <sup>4</sup> , <sup>8</sup> ]decanyl)-4-oxopentanoate	
Synonyms	Despirol, Elevat, GC-9160	
Melting Point	91 °C	
Boiling Point	577.9 °C at 760 mmHg	
Water Solubility	5.5 mg/L at 20 °C	
Vapor Pressure	< 0.0014 Pa at 20 °C	
Appearance	White solid powder	

## Synthesis and Manufacturing

While a detailed, publicly available, step-by-step synthesis protocol for **Kelevan** is scarce, its structural relationship to chlordecone suggests a synthesis pathway involving the dimerization of hexachlorocyclopentadiene and subsequent derivatization.

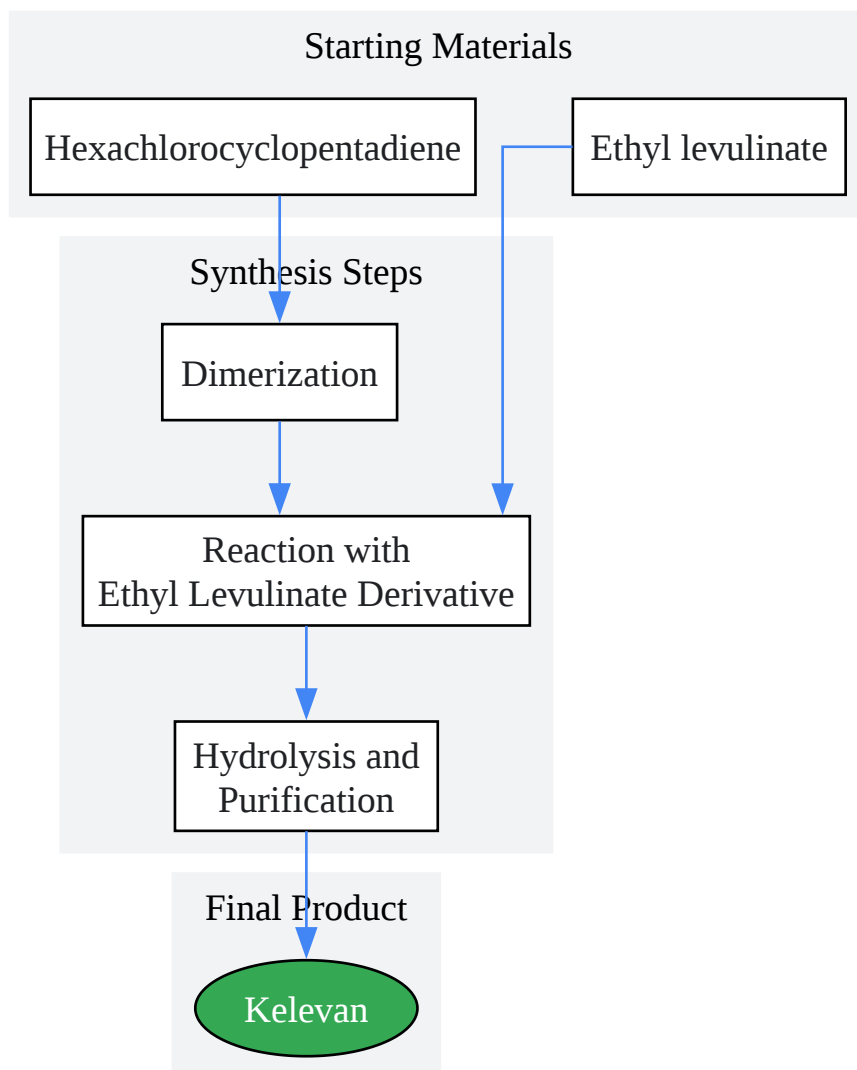
## Experimental Protocol: Conceptual Synthesis of Chlordecone

The synthesis of chlordecone, the parent compound of **Kelevan**, involves the dimerization of hexachlorocyclopentadiene in the presence of a catalyst, followed by hydrolysis.

- **Dimerization:** Hexachlorocyclopentadiene is dimerized in the presence of a Lewis acid catalyst, such as aluminum chloride, under anhydrous conditions and elevated temperatures.

- Hydrolysis: The resulting intermediate is then hydrolyzed to form the ketone structure of chlordecone.

A detailed, step-by-step experimental protocol for the industrial synthesis of **Kelevan** is not readily available in public literature. However, a conceptual workflow can be inferred from general organochlorine pesticide synthesis and its structural relationship to chlordecone.



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Caption: Conceptual synthesis workflow for **Kelevan**.

## Mechanism of Action and Signaling Pathways

The primary mechanism of **Kelevan**'s toxicity is attributed to its metabolic conversion to chlordecone. Chlordecone is a neurotoxin that affects the central nervous system. Organochlorine pesticides, in general, are known to interfere with nerve impulse transmission.

Chlordecone has been shown to induce a pro-angiogenic effect through an estrogen receptor (ER $\alpha$ ) pathway. This involves the production of reactive oxygen species (ROS) and the activation of nitric oxide synthase (eNOS).



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Caption: Proposed signaling pathway for **Kelevan**-induced angiogenesis via its metabolite, chlordecone.

## Toxicology

**Kelevan** can be absorbed orally, through inhalation, and dermally. The toxicological effects of **Kelevan** are largely due to its metabolite, chlordecone, which is classified as a possible human carcinogen (Group 2B) by the International Agency for Research on Cancer.

Acute Toxicity Data for Chlordecone (**Kelevan** Metabolite)

Species	Route	LD <sub>50</sub> /LC <sub>50</sub>	Reference
Rat	Oral	95 - 140 mg/kg	
Mouse	Oral	98 - 132 mg/kg	
Rabbit	Dermal	345 - 410 mg/kg	
Fathead Minnow	Aquatic	69.5 µg/L (96h LC <sub>50</sub> )	
Blue Crab	Aquatic	210 µg/L (96h LC <sub>50</sub> )	

## Analytical Methods

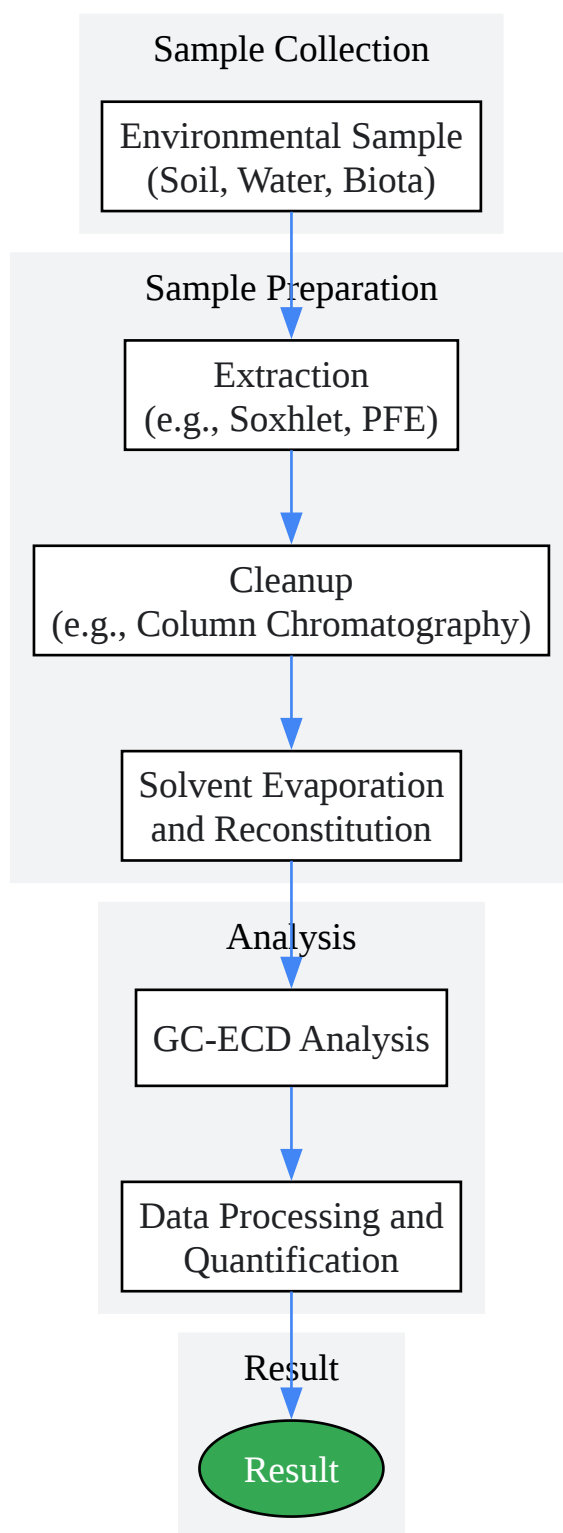
The analysis of **Kelevan**, like other organochlorine pesticides, is typically performed using gas chromatography with an electron capture detector (GC-ECD). Sample preparation is a critical step to remove interfering substances from the matrix.

## Experimental Protocol: Extraction and Analysis of Organochlorine Pesticides from Environmental Samples

This protocol provides a general framework for the extraction and analysis of organochlorine pesticides, which can be adapted for **Kelevan**.

- Sample Preparation:
  - For solid samples (e.g., soil, sediment), a representative sample is collected, air-dried, and sieved.
  - For water samples, a liquid-liquid extraction is performed.
- Extraction:
  - Soxhlet Extraction: The solid sample is placed in a thimble and extracted with a suitable solvent mixture (e.g., hexane/acetone) for several hours.
  - Pressurized Fluid Extraction (PFE): A more modern and efficient method using elevated temperature and pressure to extract the analytes with a smaller volume of solvent.
  - Liquid-Liquid Extraction (for water): The water sample is extracted with a non-polar solvent like n-hexane in a separatory funnel.
- Cleanup (Purification):
  - The crude extract is concentrated and subjected to a cleanup procedure to remove co-extracted interfering compounds.
  - Column Chromatography: The extract is passed through a column packed with an adsorbent like Florisil or silica gel. The pesticides are eluted with a specific solvent system.

- Gel Permeation Chromatography (GPC): Used to separate the pesticides from high molecular weight interferences like lipids.
- Analysis:
  - Gas Chromatography-Electron Capture Detection (GC-ECD): The purified extract is injected into a GC-ECD system. The separation is achieved on a capillary column, and the ECD provides high sensitivity for halogenated compounds like **Kelevan**. Dual-column confirmation is often used for positive identification.
  - Gas Chromatography-Mass Spectrometry (GC-MS): Provides definitive identification of the analyte based on its mass spectrum.



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Caption: General experimental workflow for the analysis of **Kelevan**.

## Environmental Fate and Effects

**Kelevan** is expected to be persistent in the environment, a characteristic of many organochlorine pesticides. Its metabolite, chlordecone, is known to be stable, persistent, and has a high potential for bioaccumulation in the food chain. Chlordecone adsorbs strongly to soil and sediment.

## Conclusion

**Kelevan** is a synthetic organochlorine insecticide with significant toxicological properties, primarily mediated through its conversion to chlordecone. Its persistence and potential for bioaccumulation pose environmental and health risks. The information provided in this guide, including its physicochemical properties, toxicological data, and analytical methodologies, serves as a critical resource for researchers and scientists in the fields of environmental science, toxicology, and drug development. Further research into the specific synthesis pathways and detailed mechanisms of action of **Kelevan** itself would be beneficial for a more complete understanding of this compound.

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## References

- 1. IRIS Toxicological Review and Summary Documents For Chlordecone (Kepone) (2009 Final) | Risk Assessment Portal | US EPA [assessments.epa.gov]
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